

# In-Depth Technical Guide: (1E,4Z,6E)-Curcumin-d6

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## Compound of Interest

Compound Name: (1E,4Z,6E)-Curcumin-d6

Cat. No.: B3026278

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, physical, and chemical data for **(1E,4Z,6E)-Curcumin-d6**. Given that the primary application of this deuterated isotope is as an internal standard in analytical chemistry, this guide also furnishes an in-depth exploration of the biological activities and associated experimental protocols of its non-deuterated analogue, curcumin. The insights into curcumin's mechanisms of action are crucial for researchers utilizing Curcumin-d6 for accurate quantification in biological matrices.

## Section 1: Safety and Handling of (1E,4Z,6E)-Curcumin-d6

**(1E,4Z,6E)-Curcumin-d6** should be handled with care in a laboratory setting. The following information is derived from available Safety Data Sheets (SDS).

### 1.1 Hazard Identification

**(1E,4Z,6E)-Curcumin-d6** is classified as hazardous.<sup>[1][2]</sup>

- GHS Pictogram:
  - GHS07: Harmful
- Signal Word: Warning<sup>[1][2]</sup>

- Hazard Statements:
  - H302: Harmful if swallowed.[1][2]
  - H312: Harmful in contact with skin.[1][2]
  - H315: Causes skin irritation.[1][2]
  - H319: Causes serious eye irritation.[1][2]
  - H332: Harmful if inhaled.[1][2]
- Precautionary Statements:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
  - P264: Wash skin thoroughly after handling.[2]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.

## 1.2 First-Aid Measures

- If inhaled: Move person into fresh air.
- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.

## 1.3 Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is -20°C.[3]

## Section 2: Physicochemical Properties

This section summarizes the key physical and chemical properties of **(1E,4Z,6E)-Curcumin-d6**.

Property	Value	Reference
Chemical Name	(1E,4Z,6E)-5-hydroxy-1,7-bis[4-hydroxy-3-(methoxy-d3)phenyl]-1,4,6-heptatrien-3-one	[3]
CAS Number	1335198-02-1	[3]
Molecular Formula	C <sub>21</sub> H <sub>14</sub> D <sub>6</sub> O <sub>6</sub>	[3]
Molecular Weight	374.4 g/mol	[3][4]
Appearance	Orange Solid	[5]
Purity	≥98%	
Solubility	Soluble in DMSO and Dimethyl Formamide	
Storage	Store at -20°C	[3]

## Section 3: Biological Activity of Curcumin (Non-deuterated)

Curcumin, the non-deuterated analogue of **(1E,4Z,6E)-Curcumin-d6**, is a highly pleiotropic molecule with a wide range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects.[6] It modulates multiple signaling pathways, making it a subject of intense research.

### 3.1 Quantitative Biological Data

The following table summarizes key quantitative data on the biological activity of curcumin.

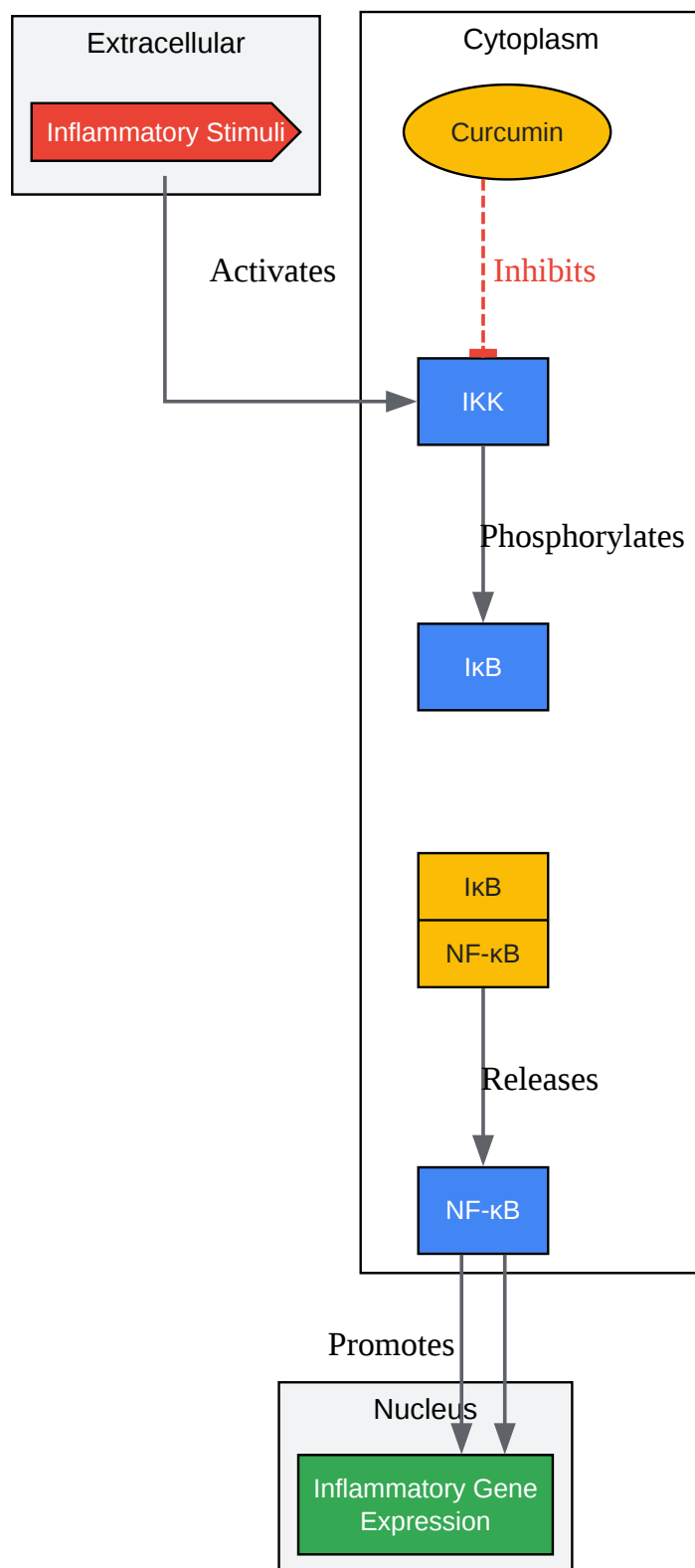
Assay	Cell Line/System	IC <sub>50</sub> /EC <sub>50</sub>	Reference
Nitric Oxide (NO) Production Inhibition	LPS-stimulated RAW 264.7 cells	6 $\mu$ M	[3]
p300/CREB-binding protein (CBP) Histone Acetyltransferase (HAT) Inhibition	Potent Inhibitor	[7]	

### 3.2 Key Signaling Pathways Modulated by Curcumin

Curcumin's biological effects are attributed to its ability to modulate numerous cellular signaling pathways.

#### 3.2.1 NF- $\kappa$ B Signaling Pathway

Curcumin is a potent inhibitor of the NF- $\kappa$ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway, which plays a critical role in inflammation and cancer.[8]

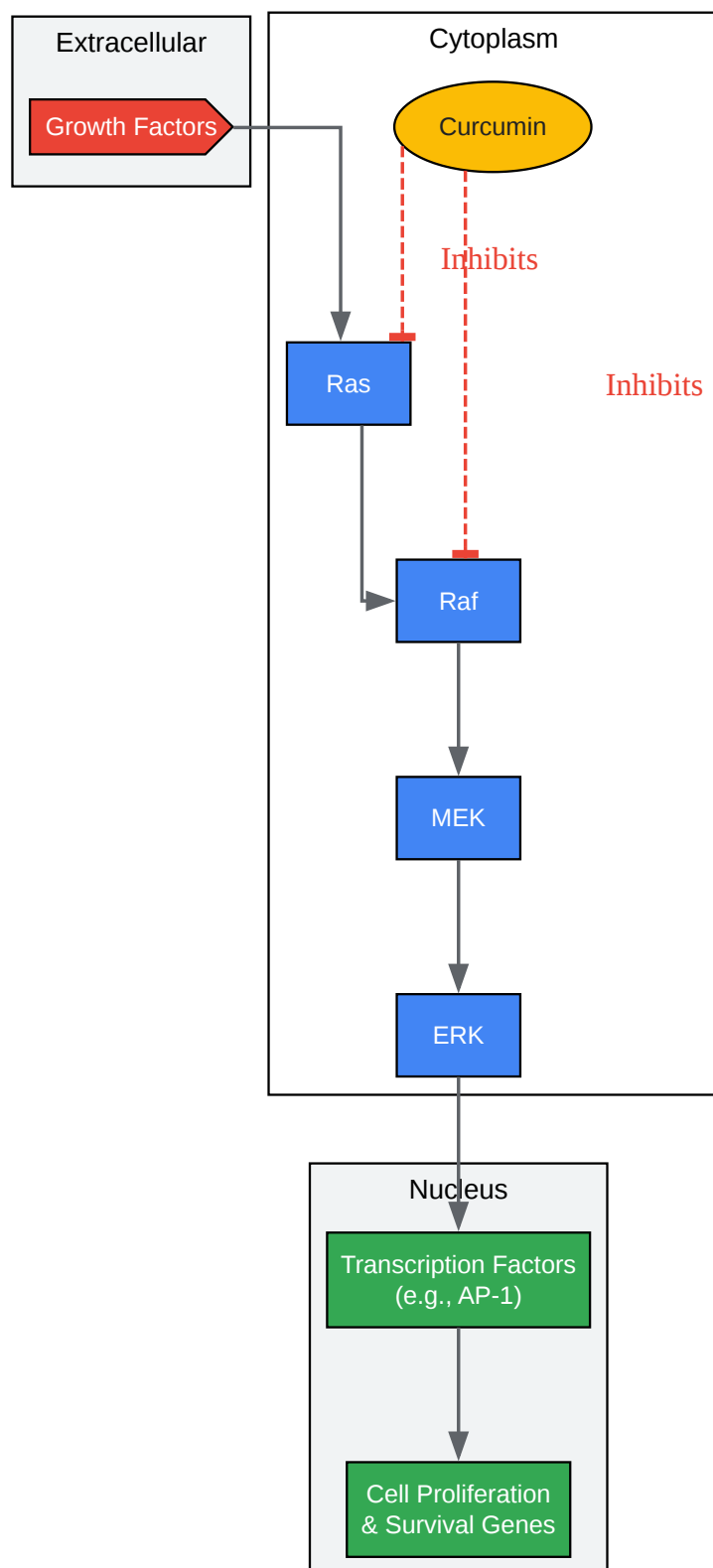


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Curcumin inhibits the NF-κB signaling pathway.

### 3.2.2 MAPK Signaling Pathway

Curcumin has been shown to modulate the Mitogen-Activated Protein Kinase (MAPK) pathway, which is involved in cell proliferation, differentiation, and apoptosis.

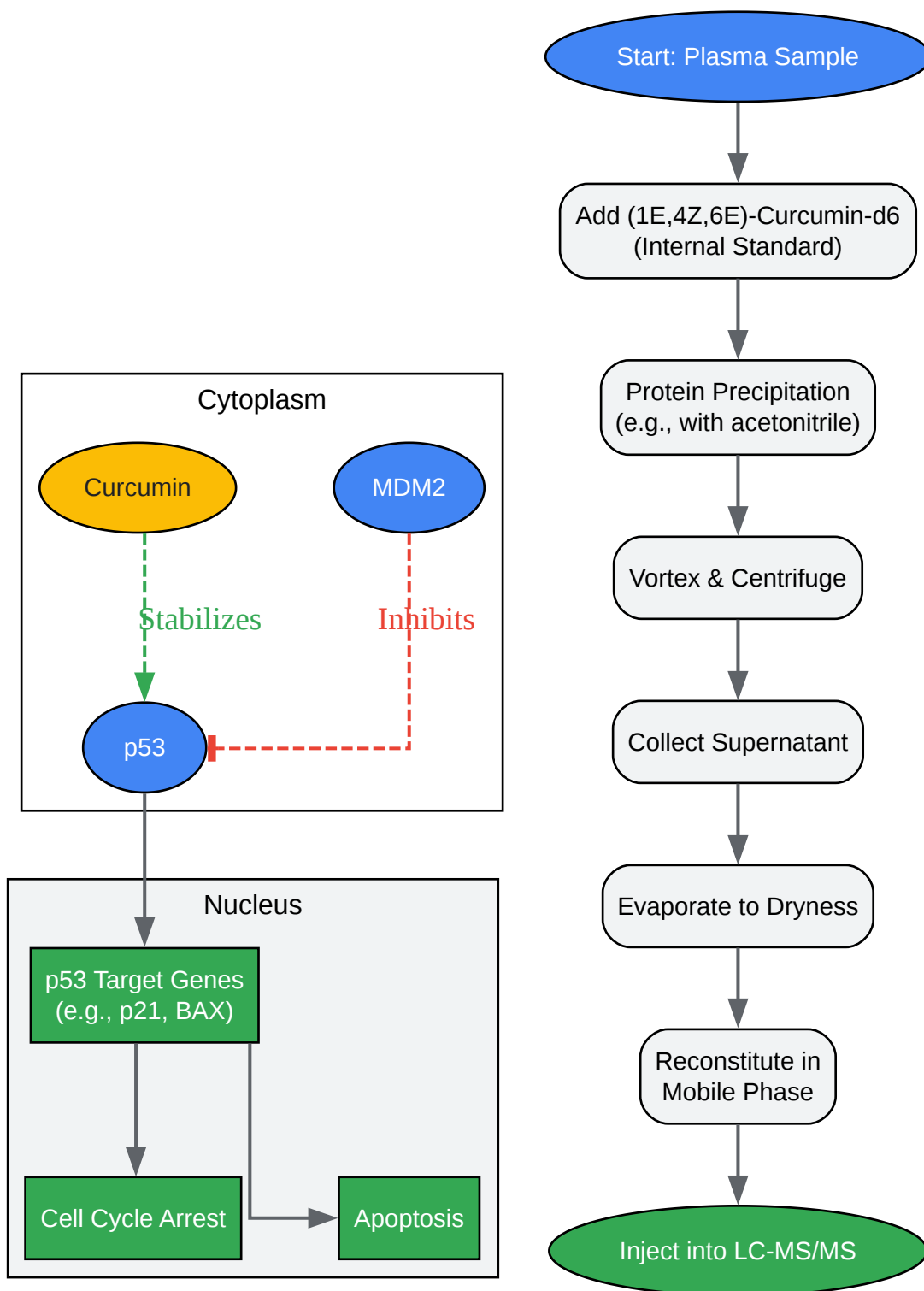


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Curcumin modulates the MAPK signaling pathway.

### 3.2.3 p53 Signaling Pathway

Curcumin can induce apoptosis in cancer cells through the activation of the p53 tumor suppressor pathway.





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